

GW461484A as a Yck2 Kinase Inhibitor: A Technical Guide

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Compound of Interest

Compound Name: GW461484A

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Abstract

This technical guide provides a comprehensive overview of **GW461484A**, a potent small-molecule inhibitor of the *Candida albicans* casein kinase 1 (CK1) family member, Yck2. Initially identified as an inhibitor of human p38 α mitogen-activated protein kinase, **GW461484A** has demonstrated significant antifungal activity, particularly in sensitizing drug-resistant strains of *C. albicans* to existing antifungal agents. This document details the mechanism of action, quantitative inhibitory data, off-target effects, and the role of Yck2 in key fungal signaling pathways. Furthermore, it provides detailed experimental protocols for the study of **GW461484A** and Yck2, intended to facilitate further research and drug development in this area.

Introduction to GW461484A and the Target Kinase Yck2

GW461484A is a 2,3-aryl-pyrazolopyridine compound that has emerged as a valuable tool for studying and targeting the essential fungal kinase Yck2 in *Candida albicans*. Yck2, a homolog

of eukaryotic casein kinase 1, is a serine/threonine-protein kinase that plays a pivotal role in various cellular processes critical for fungal pathogenesis. These include morphogenesis (the switch from yeast to hyphal growth), cell wall integrity, biofilm formation, and virulence.[1][2] Inhibition of Yck2 has been shown to disrupt these processes, making it an attractive target for the development of novel antifungal therapies.[1][3]

Quantitative Inhibitor Data

The inhibitory activity of **GW461484A** against its primary fungal target, Yck2, and its original human target, p38 α , has been quantitatively determined. Additionally, its antifungal efficacy against *C. albicans* has been established.

Compound	Target	Assay Type	IC50	Reference
GW461484A	<i>C. albicans</i> Yck2	In vitro kinase assay	0.11 μ M	[4]
GW461484A	Human p38 α	In vitro kinase assay	150 nM (0.15 μ M)	[3]

Compound	Organism	Assay Type	MIC80	Reference
GW461484A	<i>Candida albicans</i>	Broth microdilution	12.5 μ M	[4]

Kinase Selectivity Profile

While **GW461484A** is a potent inhibitor of Yck2, it was originally developed as an inhibitor of human p38 α . [3] Kinome-wide selectivity profiling has revealed that **GW461484A** and its analogs also engage with a limited number of other kinases.

- Primary Fungal Target: Yck2[3]
- Primary Human Target: p38 α [3]
- Other Fungal Off-Targets: In *C. albicans*, analogs of **GW461484A** have shown engagement with the Yck2 paralogs Yck22 and Hrr25, as well as the p38 α homolog Hog1.[5]

- Human Off-Targets: At a concentration of 1 μ M, **GW461484A** showed significant binding to only 10 additional human kinases out of a panel of over 400.[3] More detailed selectivity panel data for **GW461484A** and its optimized analogs can be found in specialized kinase screening databases.[6][7]

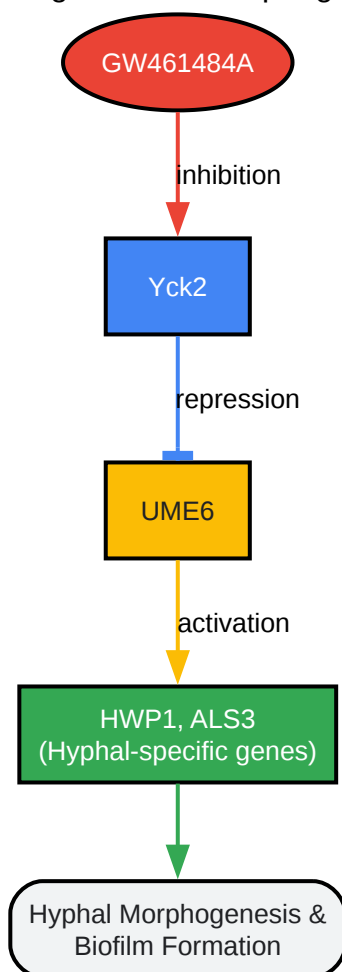
Yck2 Signaling Pathways in *Candida albicans*

Yck2 is a central regulator of fungal physiology, particularly in pathways that contribute to virulence. Its inhibition by **GW461484A** leads to distinct phenotypic changes.

Morphogenesis and Biofilm Formation

Yck2 acts as a negative regulator of the yeast-to-hyphae transition.[2] Deletion or inhibition of Yck2 leads to constitutive pseudohyphal growth.[1] This is primarily mediated through the upregulation of the key transcriptional regulator of hyphal development, UME6.[1][2] Increased expression of UME6 subsequently drives the expression of downstream hyphal-specific genes such as HWP1 (Hyphal Wall Protein 1) and ALS3 (Agglutinin-Like Sequence 3), which are crucial for adhesion and biofilm formation.[1][8]

Yck2 Regulation of Morphogenesis



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